

Safe handling and disposal of L-Aspartic acid beta-methyl ester hydrochloride

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Compound of Interest

Compound Name: *L-Aspartic acid beta-methyl ester hydrochloride*

Cat. No.: B555077

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Technical Support Center: L-Aspartic Acid β-Methyl Ester Hydrochloride

This guide provides essential information for the safe handling and disposal of L-Aspartic acid β-methyl ester hydrochloride, tailored for researchers, scientists, and drug development professionals.

Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with L-Aspartic acid β-methyl ester hydrochloride?

A1: L-Aspartic acid β-methyl ester hydrochloride is classified with the following hazards:

- Causes skin irritation (H315).[1][2][3][4]
- Causes serious eye irritation (H319).[1][2][3][4]
- May cause respiratory irritation (H335).[1][2][3][4]

Q2: What personal protective equipment (PPE) is required when handling this compound?

A2: To ensure safety, the following PPE should be worn:

- Eye/Face Protection: Chemical splash-resistant safety glasses or goggles with side protection.[\[1\]](#)
- Hand Protection: Protective gloves.[\[5\]](#)
- Body Protection: Protective clothing.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Respiratory Protection: A NIOSH-approved N95 (US) or equivalent respirator should be used when dusts are generated.

Q3: What are the proper storage conditions for L-Aspartic acid β-methyl ester hydrochloride?

A3: The compound should be stored in a tightly-closed container in a cool, dry, and well-ventilated area away from incompatible substances.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[6\]](#) For long-term stability, storage at -20°C is recommended.[\[1\]](#)[\[4\]](#) Stock solutions should be stored at -80°C for up to 6 months or -20°C for up to 1 month.[\[7\]](#)[\[8\]](#) The storage area should be locked.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Q4: What materials are incompatible with L-Aspartic acid β-methyl ester hydrochloride?

A4: Avoid contact with strong oxidizing agents.[\[1\]](#)[\[9\]](#)

Q5: How should I dispose of waste L-Aspartic acid β-methyl ester hydrochloride?

A5: Disposal must be conducted in accordance with all applicable local, state, and federal regulations. The product should be disposed of at an approved waste disposal plant.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#) Do not allow the product to enter drains, other waterways, or soil.[\[1\]](#)[\[5\]](#)

Troubleshooting Guide

Problem: I accidentally spilled a small amount of the powder on my lab bench.

Solution:

- Evacuate and Ventilate: Ensure the area is well-ventilated. If necessary, restrict access to the area.
- Don Appropriate PPE: Before cleaning, ensure you are wearing the proper personal protective equipment, including gloves, safety goggles, and a lab coat.

- Contain and Clean: Prevent further spread of the spill.[1] Carefully sweep or vacuum the spilled solid material, avoiding dust generation, and place it into a suitable, labeled container for disposal.[1][9][10]
- Decontaminate: Wipe the spill area with a suitable solvent (e.g., water), followed by a dry cloth.
- Dispose of Waste: Dispose of the container with the spilled material and any cleaning materials as hazardous waste according to your institution's guidelines.[1]

Problem: I think I may have gotten some of the compound on my skin.

Solution:

- Immediate Action: Immediately flush the affected skin with plenty of soap and water for at least 15 minutes.[1]
- Remove Contaminated Clothing: While rinsing, remove any contaminated clothing and shoes.[1]
- Seek Medical Attention: If skin irritation occurs or persists, get medical advice/attention.[1][2][3]
- Launder Clothing: Wash contaminated clothing before reuse.[1][2][3]

Problem: The compound came into contact with my eyes.

Solution:

- Immediate Rinsing: Immediately flush the eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[1]
- Remove Contact Lenses: If present and easy to do, remove contact lenses and continue rinsing.[1][2][3]
- Seek Medical Attention: Get medical advice/attention if eye irritation persists.[1]

Quantitative Data Summary

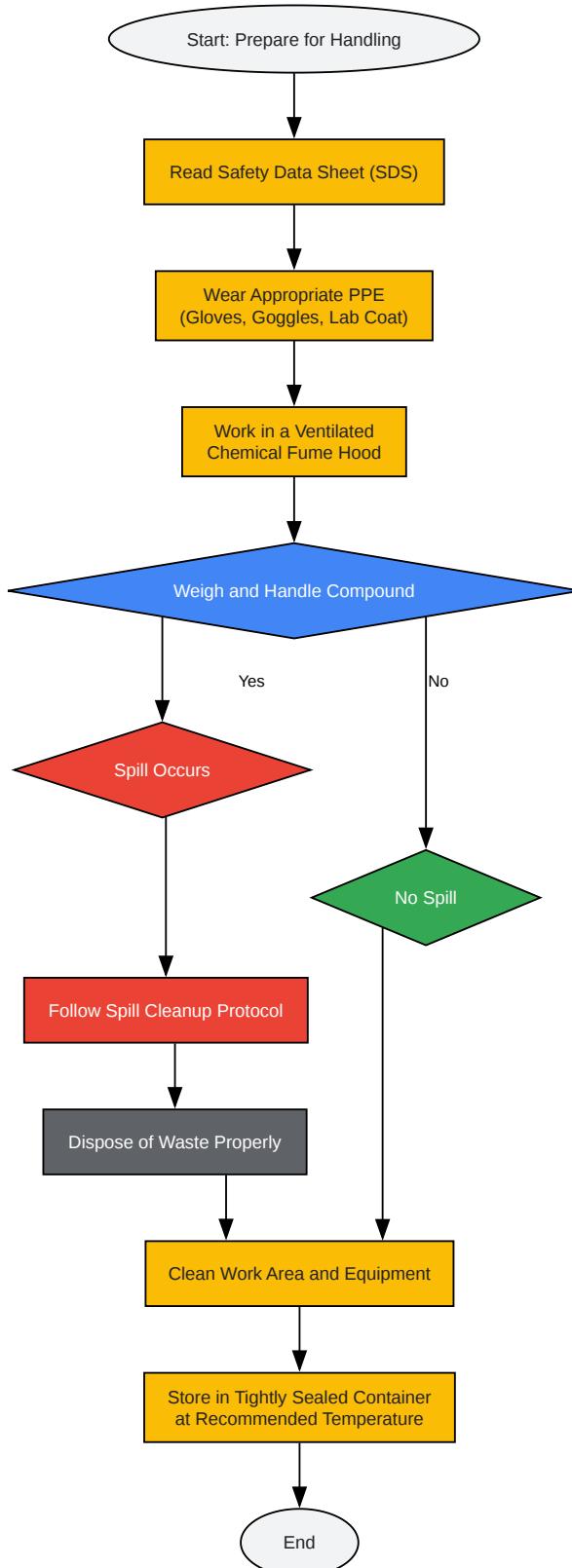
Parameter	Value	Source
Long-Term Storage Temperature	-20°C	[1] [4]
Stock Solution Storage (-80°C)	Up to 6 months	[7] [8]
Stock Solution Storage (-20°C)	Up to 1 month	[7] [8]
Melting Point	190 °C	[3] [4]
Boiling Point	301.7°C at 760 mmHg	[3] [4]
Flash Point	136.3°C	[3] [4]

Experimental Protocols

General Handling Protocol:

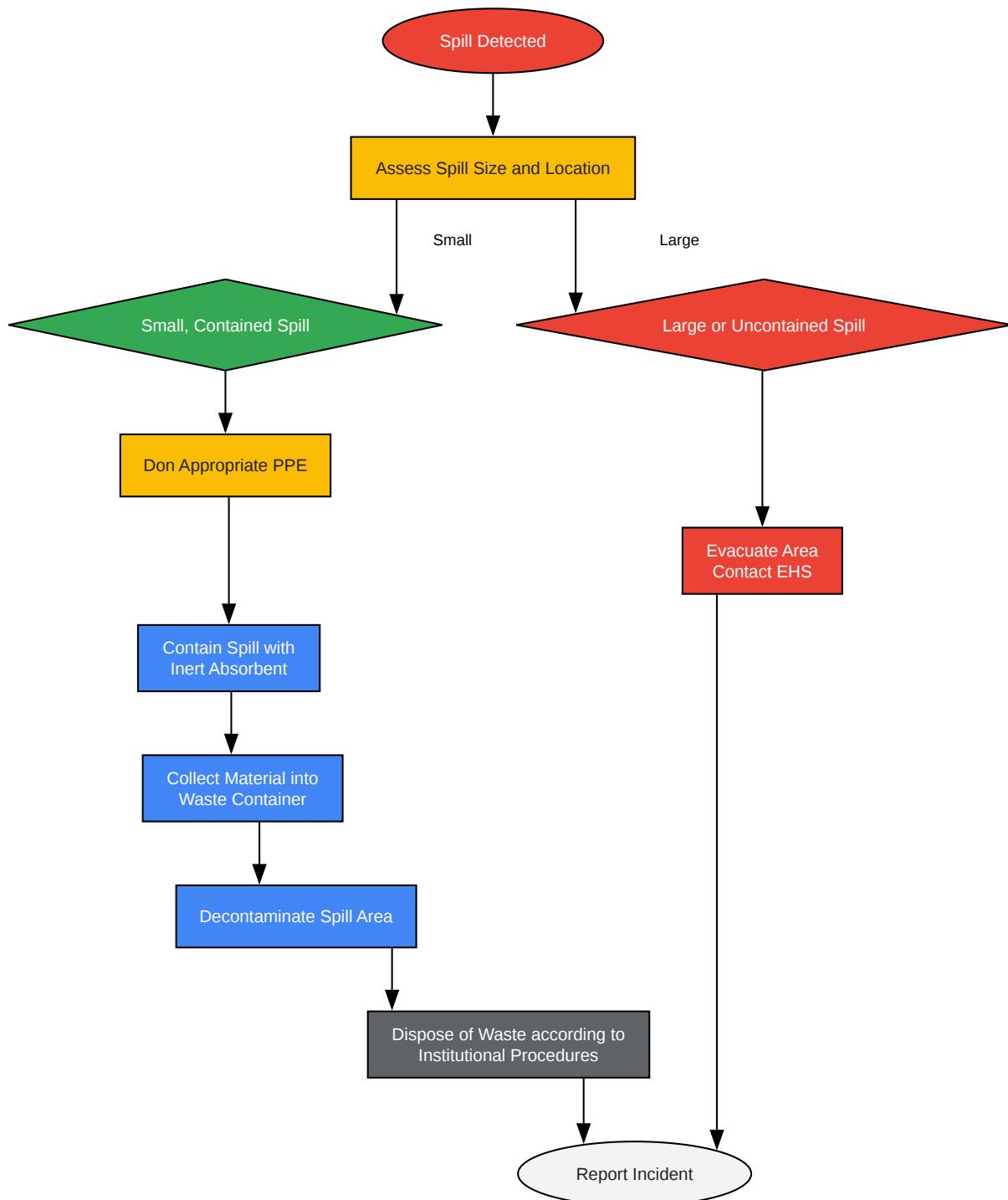
- Preparation: Before handling, ensure you have read the Safety Data Sheet (SDS) and are familiar with the hazards. Set up a designated handling area in a well-ventilated chemical fume hood.
- Personal Protective Equipment: Don all required PPE, including safety goggles, a lab coat, and appropriate chemical-resistant gloves.
- Weighing and Transfer: To minimize dust generation, handle the solid carefully. Use a spatula for transfers. If possible, use a balance with a draft shield.
- Solution Preparation: When preparing solutions, slowly add the solid to the solvent to avoid splashing.
- Post-Handling: After handling, wash your hands thoroughly with soap and water.[\[1\]](#)[\[2\]](#)[\[3\]](#)[\[6\]](#) Clean the work area and any equipment used.
- Storage: Return the compound to its designated storage location, ensuring the container is tightly sealed.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Visualizations



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Caption: Workflow for the safe handling of L-Aspartic acid β-methyl ester hydrochloride.



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Caption: Troubleshooting decision tree for a chemical spill.

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